

In-Depth Technical Guide: Molecular Weight of H-D-Arg(NO2)-OMe HCl

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Compound of Interest

Compound Name: H-D-Arg(NO2)-OMe HCl

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This document provides a detailed breakdown of the molecular weight for Nω-nitro-D-arginine methyl ester hydrochloride, a compound commonly abbreviated as **H-D-Arg(NO2)-OMe HCl**. It is intended for researchers, scientists, and professionals in the field of drug development who require precise chemical information for experimental design and analysis.

Chemical Identity

H-D-Arg(NO2)-OMe HCl is the hydrochloride salt of the methyl ester of Nω-nitro-D-arginine. The "D" in the name designates the stereoisomer of the arginine residue.

- Chemical Name: methyl (2R)-2-amino-5-[[amino(nitramido)methylidene]amino]pentanoate;hydrochloride[1]
- CAS Number: 50912-92-0[2]
- Molecular Formula: C₇H₁₆ClN₅O₄[1][2][3]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule's empirical formula. The calculation based on the molecular formula C₇H₁₆ClN₅O₄ is detailed below.

Data Presentation: Atomic Mass Contribution

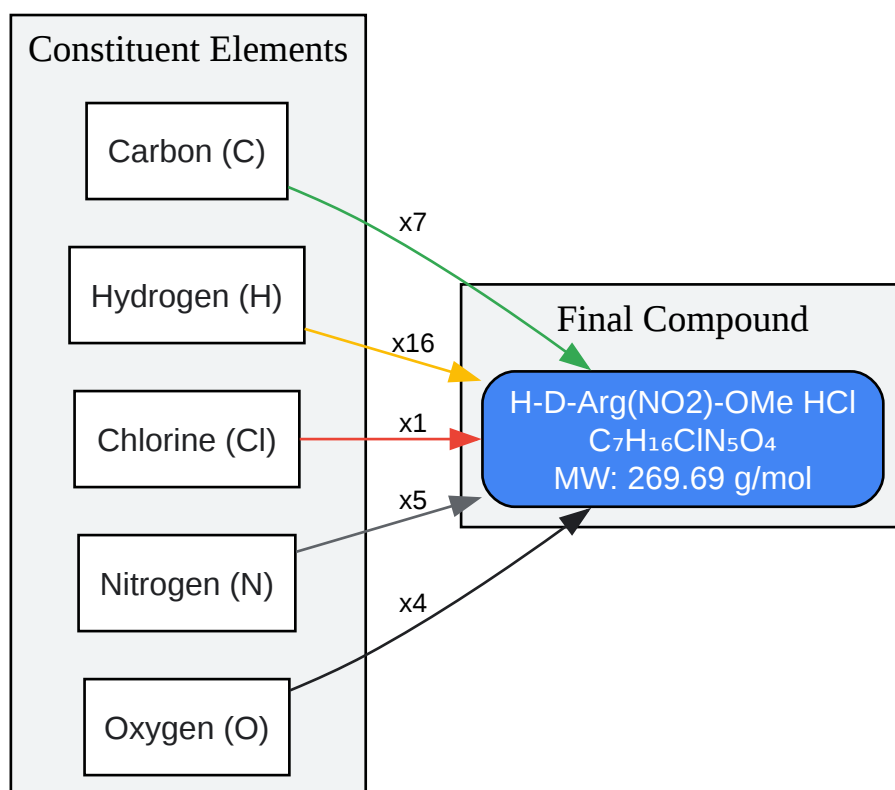
The following table summarizes the contribution of each element to the total molecular weight of the compound.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	16	1.008	16.128
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	5	14.007	70.035
Oxygen	O	4	15.999	63.996
Total	33	269.689		

The calculated molecular weight of **H-D-Arg(NO₂)-OMe HCl** is 269.69 g/mol . This value is consistent with multiple chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Visualization of Elemental Composition

To illustrate the relationship between the constituent elements and the final compound, the following diagram outlines the elemental makeup.



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Elemental composition of **H-D-Arg(NO₂)-OMe HCl**.

Experimental Protocols

This section is reserved for detailed methodologies. As this guide focuses solely on the calculation of molecular weight, no experimental protocols are applicable. The data presented is derived from the compound's established chemical formula and standard atomic weights.

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References

- 1. H-D-Arg(NO₂)-OMe HCl | C₇H₁₆ClN₅O₄ | CID 2733512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 50912-92-0|H-D-Arg(NO₂)-OMe HCl|BLD Pharm [bldpharm.com]
- 3. H-Arg(NO₂)-Ome.HCl | 51298-62-5 [chemnet.com]
- 4. chemuniverse.com [chemuniverse.com]
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